

Essential Safety and Logistical Information for Handling Diazolidinylurea

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Compound of Interest

Compound Name: **Diazolidinylurea**

Cat. No.: **B1206482**

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of **Diazolidinylurea**, a common antimicrobial preservative. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Chemical and Physical Properties

Property	Value
CAS Number	78491-02-8
Molecular Formula	C8H14N4O7
Molecular Weight	278.22 g/mol
Appearance	White powder
Solubility	Soluble in water

Toxicological Data[1]

Test	Species	Route	Value
LD50	Rat (male/female)	Oral	2570 mg/kg bw
LD50	Rabbit (male/female)	Dermal	> 2000 mg/kg bw

Operational Plan for Safe Handling

Adherence to a strict operational plan is crucial to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#)
- Use a chemical fume hood or other approved local exhaust ventilation when handling **Diazolidinylurea** powder to minimize dust inhalation.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#)

2. Personal Protective Equipment (PPE):

The following PPE should be worn at all times when handling **Diazolidinylurea**:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[3\]](#) A face shield may be necessary for operations with a high risk of splashing.[\[3\]](#)
- Hand Protection: Wear chemical-resistant, impervious gloves.[\[3\]](#) While specific breakthrough time data for **Diazolidinylurea** is not readily available, nitrile rubber gloves are a common recommendation.[\[3\]](#) It is critical to inspect gloves for any signs of degradation before use and to practice proper glove removal techniques to avoid skin contact.[\[3\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a NIOSH-approved full-face respirator with appropriate cartridges should be used.[\[1\]](#)

- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[\[2\]](#) For larger quantities or in situations with a higher risk of exposure, impervious clothing may be necessary.[\[1\]](#)

3. Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[\[2\]](#)
- Do not eat, drink, or smoke in areas where **Diazolidinylurea** is handled.[\[2\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[2\]](#)[\[3\]](#)
- Keep containers securely sealed when not in use.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area in the original, tightly sealed container.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Disposal Plan

Proper disposal of **Diazolidinylurea** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **Diazolidinylurea** and any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a designated, clearly labeled, and sealed hazardous waste container.[\[2\]](#)[\[5\]](#)
- Do not mix with other waste streams unless compatibility has been confirmed.

2. Disposal Route:

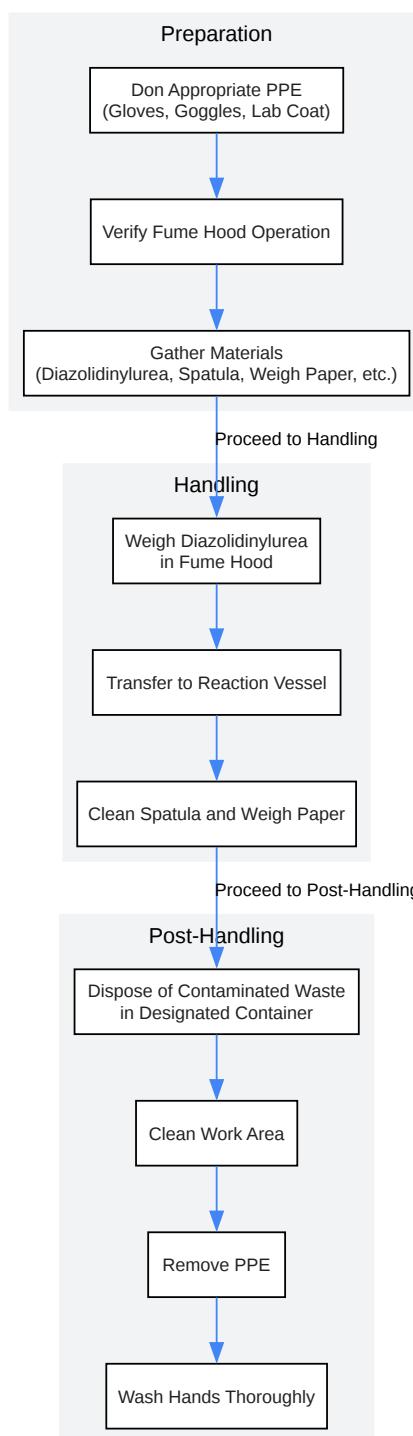
- Dispose of all waste in accordance with local, state, and federal regulations.[2]
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Unused, uncontaminated material may be eligible for recycling if suitable facilities are available.[2]

3. Spill Cleanup:

- Minor Spills:
 - Wearing appropriate PPE, clean up spills immediately.[2]
 - For dry spills, use a method that avoids generating dust, such as gently sweeping or using a vacuum with a HEPA filter.[2]
 - Place the collected material in a sealed container for disposal.[2]
 - Wash the spill area with soap and water.[2]
- Major Spills:
 - Evacuate the area and alert others.
 - Contact your institution's EHS department or emergency response team immediately.[2]
 - Only personnel with the appropriate training and PPE should attempt to clean up a major spill.

Experimental Workflow: Safe Handling of Diazolidinylurea

Workflow for Safe Handling of Diazolidinylurea

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Caption: A flowchart illustrating the key steps for the safe handling of **Diazolidinylurea** in a laboratory setting.

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